Data Presentation: A Comparative Analysis of In Vitro Cytotoxicity

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Compound of Interest

Compound Name:	*4-Chloro-2-methylquinoline*
CAS No.:	*4295-06-1*
Cat. No.:	*B1666326*

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The efficacy of a potential anticancer compound is primarily quantified by its half-maximal inhibitory concentration (IC50), the concentration required to inhibit the growth of 50% of a cancer cell population. The following table consolidates cytotoxicity data from various studies, showcasing the performance of different derivatives synthesized from 4-chloroquinoline precursors. The data highlights how modifications to the core structure influence potency against different cancer cell lines.

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Compound ID/Series	Core Scaffold Modification	Cancer Cell Line	IC50 (μM)	Reference
12e	Chalcone derivative at C-4	MGC-803 (Gastric)	1.38	[2]
		HCT-116 (Colon)	5.34	[2]
		MCF-7 (Breast)	5.21	[2]
N'-(7-chloro-quinolin-4-yl)-N,N-dimethyl-ethane-1,2-diamine	7-chloro, diamine chain at C-4	MDA-MB-468 (Breast)	8.73	[4]
		MCF-7 (Breast)	11.52	[4]
butyl-(7-fluoro-quinolin-4-yl)-amine	7-fluoro, butylamine at C-4	MCF-7 (Breast)	8.22	[4]
		MDA-MB-468 (Breast)	13.72	[4]
Quinoline-Chalcone Derivatives (General)	Chalcone moieties at C-4	MGC-803, HCT-116, MCF-7	<20	[2]
4-Aminoquinoline Derivatives (General)	Various amines at C-4	MCF-7, MDA-MB-468	7.35 - 51.57	[3][4]
7-Chloro-(4-thioalkylquinoline) Sulfonyl N-oxides	Thioalkyl chains at C-4, S and N-oxidation	CCRF-CEM (Leukemia)	0.55 - 2.74	[10]
		HCT116 (Colon)	1.99 - 4.9	[10]

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Experimental Protocol: The MTT Assay for Cytotoxicity Assessment

To ensure the trustworthiness and reproducibility of cytotoxicity data, a standardized, self-validating protocol is essential. The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely adopted colorimetric method for assessing cell metabolic activity, which serves as a proxy for cell viability.[5][7][8] The principle lies in the ability of NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells to reduce the yellow MTT tetrazolium salt into a purple formazan product.[5][6]

Step-by-Step MTT Assay Protocol

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO2 to allow for cell attachment.

- Compound Treatment: Prepare serial dilutions of the **4-chloro-2-methylquinoline** derivatives in culture medium. Remove the old medium from the wells and add 100 µL of the medium containing the test compounds at various concentrations (e.g., 0.1 to 100 µM). Include a vehicle control (e.g., DMSO) and an untreated control.

- Incubation: Incubate the plates for 48-72 hours at 37°C with 5% CO2. The incubation time is critical and should be optimized based on the cell line's doubling time.

- MTT Addition: After incubation, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. During this time, viable cells will convert the soluble yellow MTT to insoluble purple formazan crystals.[6]

- Formazan Solubilization: Carefully remove the medium containing MTT. Add 150 µL of a solubilizing agent, such as dimethyl sulfoxide (DMSO) or a 10% SDS solution, to each well to dissolve the formazan crystals.[6] Mix gently by pipetting or shaking.

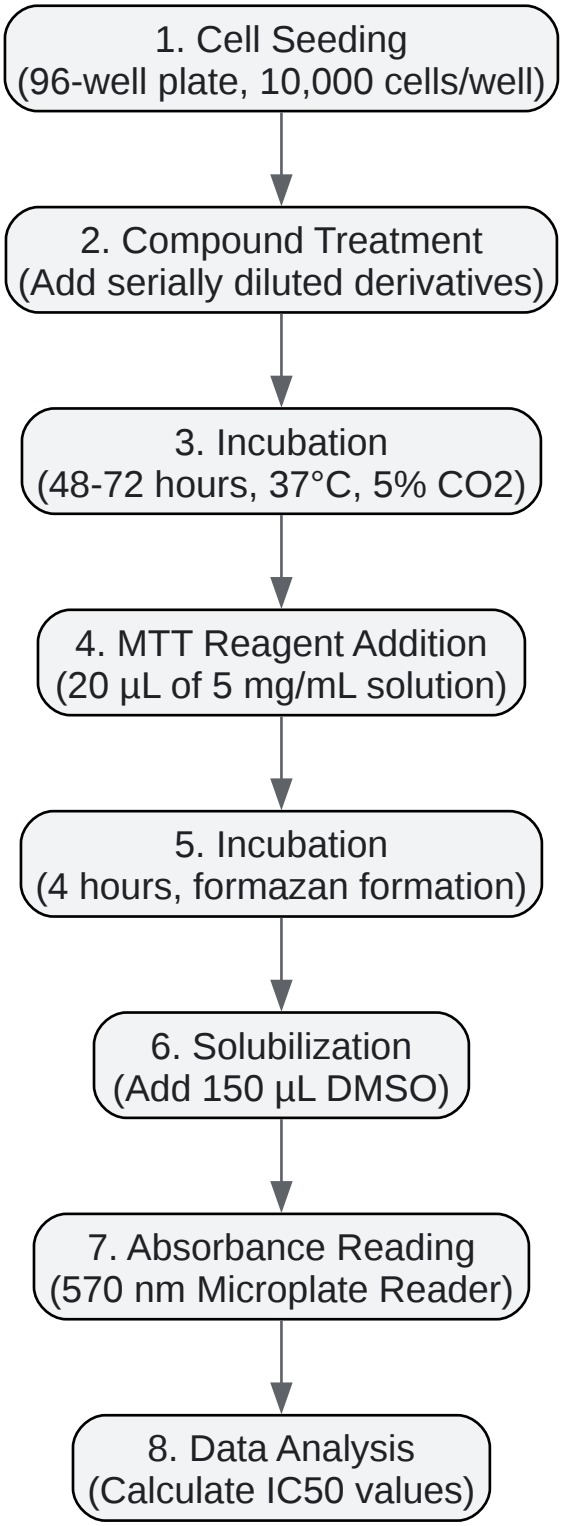
- Absorbance Measurement: Measure the absorbance of the purple solution at a wavelength of 570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the untreated control. Plot the viability percentage against the compound concentration (log

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scale) to generate a dose-response curve and determine the IC50 value.

Experimental Workflow Diagram



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Caption: Workflow of the MTT cytotoxicity assay.

Mechanistic Insights and Structure-Activity Relationships (SAR)

Understanding how these derivatives exert their cytotoxic effects is paramount for rational drug design. Studies on substituted quinolines reveal that their mechanism of action is often multifactorial, frequently culminating in the induction of apoptosis (programmed cell death).[9]

Key mechanistic aspects include:

- Induction of Apoptosis: Potent quinoline derivatives often trigger caspase-dependent apoptosis. This involves the dissipation of the mitochondrial transmembrane potential, a key event in the intrinsic apoptotic pathway.[9]
- Generation of Reactive Oxygen Species (ROS): Some derivatives can induce cellular oxidative stress by increasing the levels of ROS, which can damage cellular components and initiate cell death pathways.[9]
- Cell Cycle Arrest: Compounds can halt the cell cycle at specific checkpoints, such as the G2/M phase, preventing cancer cells from proliferating.[10]

Structure-Activity Relationship (SAR) Insights

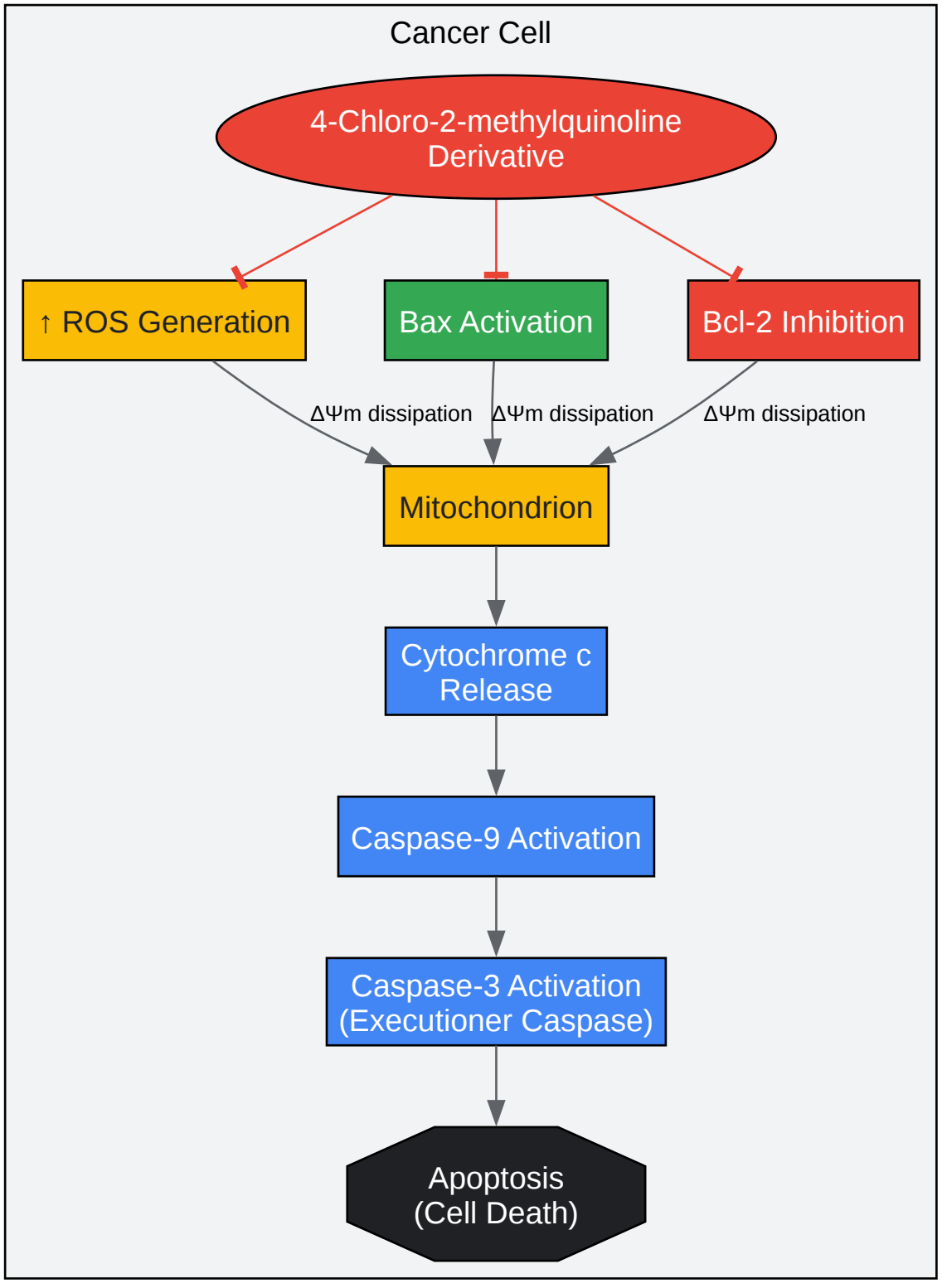
By comparing the structures in the data table, we can deduce several SAR principles:

- The 4-Position Substituent is Key: The nature of the group replacing the chlorine at the C-4 position dramatically influences activity. The introduction of complex side chains, like chalcones or specific aminoalkyl groups, can significantly enhance cytotoxicity.[2][3][4]
- Oxidation State Matters: For thioalkylquinoline derivatives, the oxidation state of the sulfur atom is critical. Sulfonyl N-oxide derivatives have shown markedly higher cytotoxicity compared to their sulfanyl and sulfinyl counterparts, indicating that electron-withdrawing properties and the potential for hydrogen bonding enhance their activity.[10]
- Other Ring Substitutions: Adding groups to other positions on the quinoline ring, such as a chloro or fluoro group at C-7, further modulates the compound's potency and selectivity

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against different cell lines.[4]

Potential Signaling Pathway: Intrinsic Apoptosis



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Caption: Postulated apoptotic pathway induced by quinoline derivatives.

Conclusion and Future Directions

The **4-chloro-2-methylquinoline** scaffold is a fertile ground for the development of novel anticancer agents. The available data clearly demonstrates that targeted modifications, particularly at the C-4 position, can yield derivatives with potent and selective cytotoxicity against a range of human cancer cell lines.

Specifically, quinoline-chalcone hybrids and 7-chloro-4-aminoquinoline derivatives have emerged as particularly promising candidates, with some compounds exhibiting IC50 values in the low micromolar and even nanomolar range.[2][4][10] The primary mechanism often involves the induction of mitochondrial-mediated apoptosis.

Future research should focus on optimizing the lead compounds identified here to enhance their therapeutic index—maximizing potency against cancer cells while minimizing toxicity to normal cells. Further investigation into their precise molecular targets and in vivo efficacy will be critical steps in translating these promising laboratory findings into clinically viable cancer therapies.

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